

Personal protective equipment for handling 2-(2-Bromoethyl)cyclopentan-1-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(2-Bromoethyl)cyclopentan-1-one

Cat. No.: B2877809

[Get Quote](#)

Essential Safety and Handling Guide for 2-(2-Bromoethyl)cyclopentan-1-one

Chemical Identifier: **2-(2-Bromoethyl)cyclopentan-1-one** CAS Number: 89892-90-0 Molecular Formula: $C_7H_{11}BrO$ ^[1]

This document provides crucial safety protocols and operational guidance for the handling and disposal of **2-(2-Bromoethyl)cyclopentan-1-one**. The information is compiled from available data for this specific chemical and supplemented with safety information from structurally similar compounds due to the absence of a comprehensive Safety Data Sheet (SDS). Researchers must always perform a risk assessment prior to beginning any new procedure.

Hazard Identification and Classification

Based on available data, **2-(2-Bromoethyl)cyclopentan-1-one** is classified as an irritant. Data from analogous compounds suggest it may also be harmful if swallowed and potentially combustible.^[2]

| Hazard Classification | GHS Hazard Code | Hazard Statement | GHS Pictogram |
|---|-----------------|---|--------------------------|
| Skin Irritation | H315 | Causes skin irritation. | GHS07 (Exclamation Mark) |
| Eye Irritation | H319 | Causes serious eye irritation. | GHS07 (Exclamation Mark) |
| Specific target organ toxicity — single exposure | H335 | May cause respiratory irritation. | GHS07 (Exclamation Mark) |
| Allergic Skin Reaction (Potential) | H317 | May cause an allergic skin reaction.[3] | GHS07 (Exclamation Mark) |
| Organ Damage (Potential through prolonged exposure) | H373 | May cause damage to organs through prolonged or repeated exposure.[3] | GHS08 (Health Hazard) |

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to ensure personal safety when handling this compound.[3][4][5]

| Protection Type | Required Equipment | Specifications and Rationale |
|------------------------|--|--|
| Eye & Face Protection | Chemical safety goggles and face shield | Must be worn at all times. Goggles provide a seal against splashes and vapors.[6][7][8] A face shield offers an additional layer of protection for the entire face.[7] |
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile, Neoprene) | Inspect gloves for integrity before each use.[6] Wear sleeves over the outside of the gloves.[8] Contaminated gloves must be removed carefully, avoiding skin contact, and disposed of as hazardous waste.[4] |
| Body Protection | Flame-retardant lab coat or chemical-resistant coveralls | A fully fastened lab coat provides a primary barrier.[7] For larger quantities or tasks with a higher splash risk, chemical-resistant coveralls are recommended.[7][9] Do not allow contaminated clothing to leave the workplace.[3] |
| Respiratory Protection | Use in a certified chemical fume hood | All handling of this chemical that may produce vapors, including weighing and transfers, must be conducted inside a chemical fume hood to prevent respiratory exposure. [4][5][10] |

Operational and Disposal Plan

This step-by-step guide outlines the procedures for the safe handling, storage, and disposal of **2-(2-Bromoethyl)cyclopentan-1-one**.

Preparation and Engineering Controls

- Location: All work must be performed in a well-ventilated laboratory inside a certified chemical fume hood.[\[4\]](#)[\[5\]](#)[\[10\]](#)
- Emergency Equipment: Ensure an operational safety shower and eyewash station are immediately accessible and unobstructed.
- Spill Kit: A spill kit containing an inert absorbent material (e.g., sand, silica gel, vermiculite) should be readily available.[\[4\]](#)[\[11\]](#)

Chemical Handling Protocol

- Don PPE: Before entering the handling area, put on all required PPE as specified in the table above.
- Grounding: To prevent static discharge, which could be an ignition source, ground and bond the container and receiving equipment, especially during transfers of larger quantities.[\[4\]](#)[\[10\]](#)
- Aliquotting/Transfer: Use only non-sparking tools for transfers.[\[5\]](#)[\[10\]](#) Perform all transfers slowly and carefully to minimize splashing or aerosol generation.
- Post-Handling: After handling, wash hands and any potentially exposed skin thoroughly with soap and water.[\[10\]](#)[\[11\]](#) Decontaminate the work area.

First Aid and Accidental Exposure

| Exposure Route | Immediate Action Required |
|----------------|--|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so.[4][11] Seek immediate medical attention. |
| Skin Contact | Take off immediately all contaminated clothing. [10][11] Wash the affected area with soap and plenty of water for at least 15 minutes.[3][4] If skin irritation or a rash occurs, seek medical attention.[3] |
| Inhalation | Move the person to fresh air and keep them in a position comfortable for breathing.[3][4][10] If the person feels unwell or has difficulty breathing, call a poison center or doctor.[10] |
| Ingestion | Do NOT induce vomiting.[4][11] Rinse the mouth with water.[3][11] Never give anything by mouth to an unconscious person.[3] Call a physician or poison control center immediately. [4][11] |

Spill Response

- Evacuate: Alert others in the immediate area and evacuate if necessary.
- Ventilate: Ensure the chemical fume hood is operating.
- Contain: Wearing full PPE, cover the spill with an inert, non-combustible absorbent material. [4][11]
- Collect: Use non-sparking tools to carefully scoop the absorbed material into a suitable, sealable container labeled for hazardous waste disposal.[3][11]
- Decontaminate: Clean the spill area thoroughly.

Storage

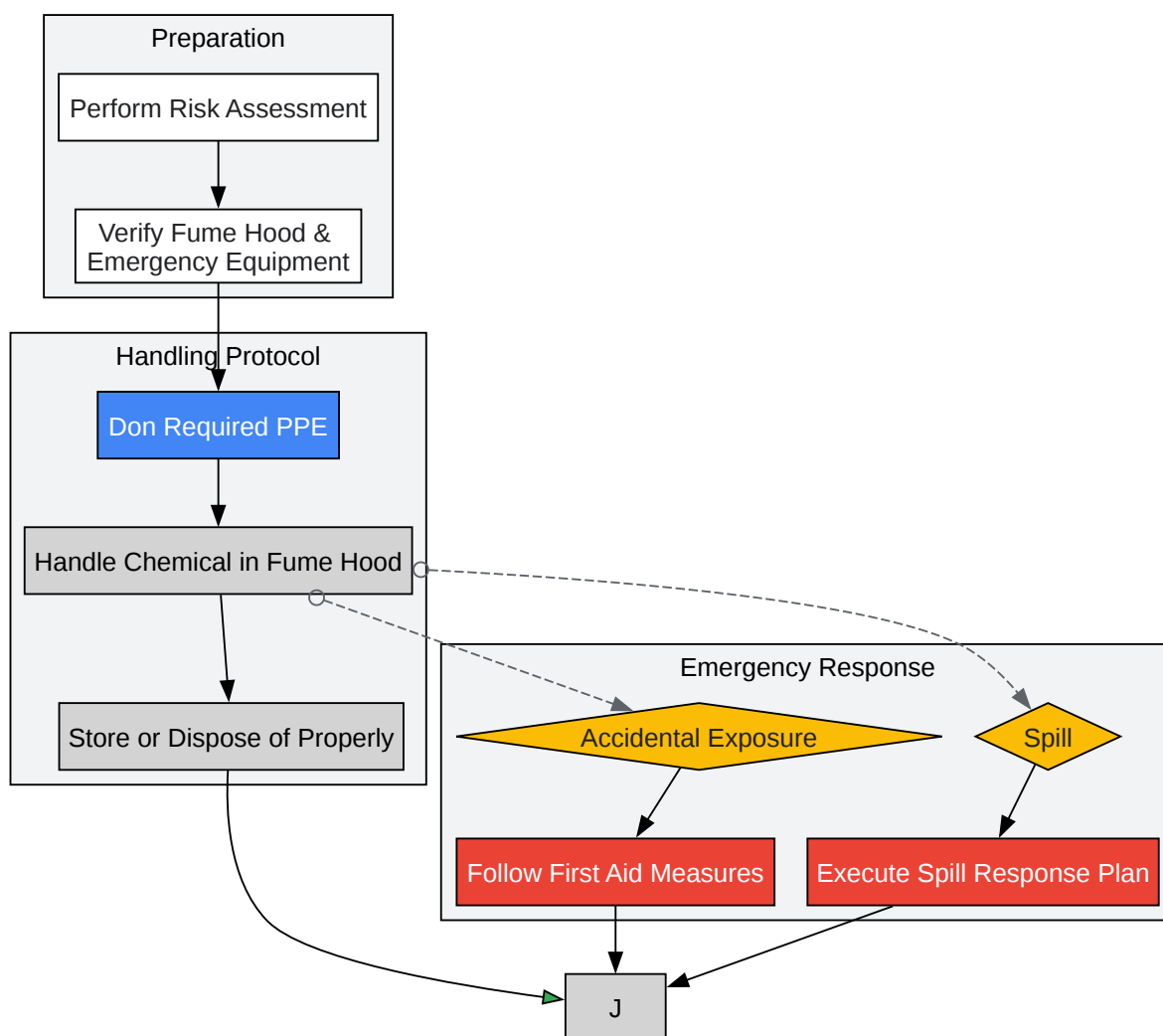
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[4\]](#)[\[10\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)[\[5\]](#)[\[10\]](#)[\[11\]](#)
- Store locked up and away from incompatible materials such as strong oxidizing agents and strong bases.[\[5\]](#)[\[10\]](#)[\[12\]](#)

Disposal

- All waste, including empty containers, contaminated absorbents, and used PPE, must be considered hazardous.
- Dispose of contents and containers at an approved waste disposal facility in accordance with all local, regional, and national regulations.[\[3\]](#)[\[4\]](#)[\[10\]](#)[\[11\]](#) Do not dispose of it in drains or the environment.[\[3\]](#)[\[11\]](#)

Experimental Workflow Diagram

Safe Handling Workflow for 2-(2-Bromoethyl)cyclopentan-1-one

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PubChemLite - 2-(2-bromoethyl)cyclopentan-1-one (C7H11BrO) [pubchemlite.lcsb.uni.lu]
- 2. (2-Bromoethyl)cyclopentane | C7H13Br | CID 12711948 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. fishersci.com [fishersci.com]
- 6. echemi.com [echemi.com]
- 7. UNIT 7: Personal Protective Equipment [cms.ctahr.hawaii.edu]
- 8. Components of Personal Protective Equipment – Pesticide Environmental Stewardship [pesticidestewardship.org]
- 9. osha.gov [osha.gov]
- 10. cdn.chemservice.com [cdn.chemservice.com]
- 11. fishersci.com [fishersci.com]
- 12. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-(2-Bromoethyl)cyclopentan-1-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2877809#personal-protective-equipment-for-handling-2-2-bromoethyl-cyclopentan-1-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com